

# Personal protective equipment for handling 1,4-Dibromo-2-iodobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Dibromo-2-iodobenzene

Cat. No.: B1317579

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## Essential Safety and Handling Guide for 1,4-Dibromo-2-iodobenzene

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling, storage, and disposal of **1,4-Dibromo-2-iodobenzene** (CAS RN: 89284-52-6).

### Hazard Identification and Personal Protective Equipment (PPE)

**1,4-Dibromo-2-iodobenzene** is classified as a substance that causes skin and serious eye irritation.<sup>[1]</sup> Therefore, adherence to strict personal protective equipment protocols is mandatory to ensure personal safety.

Protection Category	Recommended Personal Protective Equipment (PPE)	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must conform to European Standard EN166 or OSHA's 29 CFR 1910.133 regulations. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves.	Inspect gloves before use.
Skin and Body Protection	Protective clothing, laboratory coat.	To prevent skin exposure. <a href="#">[2]</a>
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a suitable respirator.	Ensure adequate ventilation, especially in confined areas. <a href="#">[2]</a>

### Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and maintain the integrity of the compound.

#### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Prevent the creation of dust.[\[1\]](#)

#### Storage:

- Store in a well-ventilated place.[\[4\]](#)
- Keep the container tightly closed.[\[4\]](#)

- Protect from direct sunlight and light-sensitive conditions.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

### First Aid Measures

In case of accidental exposure, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell. <a href="#">[1]</a>
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, get medical advice. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. <a href="#">[1]</a>
Ingestion	Rinse mouth. Seek medical advice or attention. <a href="#">[1]</a>

### Disposal Plan

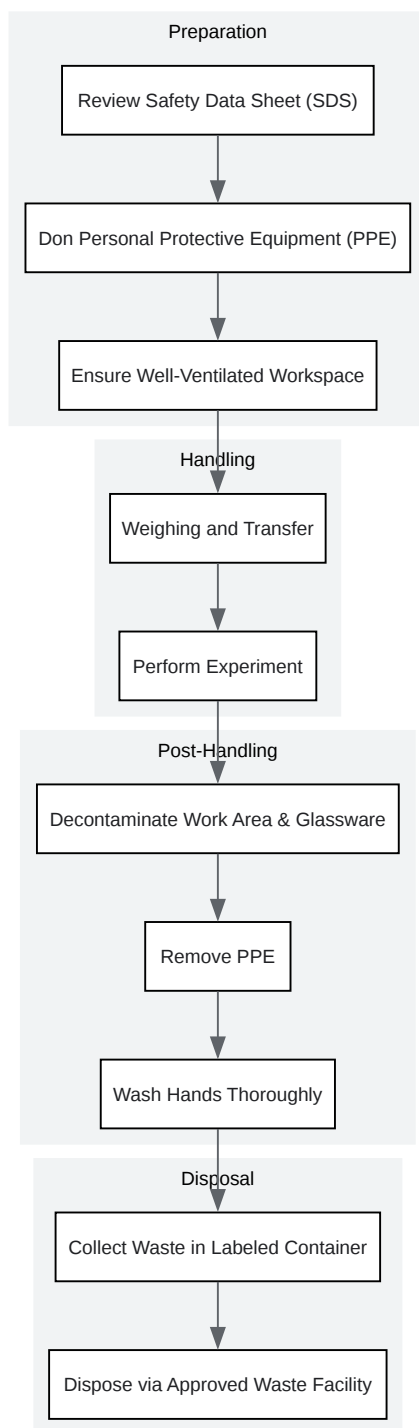
Proper disposal of **1,4-Dibromo-2-iodobenzene** and its containers is essential to prevent environmental contamination.

- Waste Treatment: Dispose of contents and container to an approved waste disposal plant in accordance with local and national regulations.[\[1\]](#)[\[4\]](#)
- Contaminated Packaging: Remove contents completely before disposing of the used container.[\[1\]](#)
- Spill Management: In case of a spill, pick up and arrange for disposal without creating dust. Use inert absorbent material like sand or silica gel for containment.[\[2\]](#)[\[4\]](#)

### Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for the safe handling of **1,4-Dibromo-2-iodobenzene** from preparation to disposal.

## Workflow for Safe Handling of 1,4-Dibromo-2-iodobenzene

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)